

3-Chloro-N-(3-hydroxyphenyl)propanamide: A Technical Review

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Compound of Interest

Compound Name: 3-Chloro-N-(3-hydroxyphenyl)propanamide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-N-(3-hydroxyphenyl)propanamide is a chemical compound that primarily serves as a synthetic intermediate in the preparation of more complex molecules.^[1] Its bifunctional nature, possessing both a reactive chloro-amide group and a nucleophilic hydroxyl group, makes it a versatile building block in organic synthesis. This technical guide provides a comprehensive overview of the available literature on **3-Chloro-N-(3-hydroxyphenyl)propanamide**, focusing on its chemical properties, synthesis, and its notable role as a process-related impurity in the manufacturing of the atypical antipsychotic drug, Aripiprazole.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Chloro-N-(3-hydroxyphenyl)propanamide** is presented in Table 1. This data is compiled from various chemical databases and supplier specifications.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ ClNO ₂	[2][3]
Molecular Weight	199.63 g/mol	[2][3]
CAS Number	50297-40-0	[2]
Appearance	White to off-white solid	MySkinRecipes
Melting Point	134 °C (decomposes)	ChemicalBook
Boiling Point (Predicted)	429.2 ± 30.0 °C at 760 mmHg	MySkinRecipes
Density (Predicted)	1.341 ± 0.06 g/cm ³	ChemicalBook
Solubility	Slightly soluble in DMSO and Methanol	ChemicalBook
IUPAC Name	3-chloro-N-(3-hydroxyphenyl)propanamide	[2]
Synonyms	Aripiprazole Impurity 33, beta-Chloro-m-hydroxypropionanilide	[2]

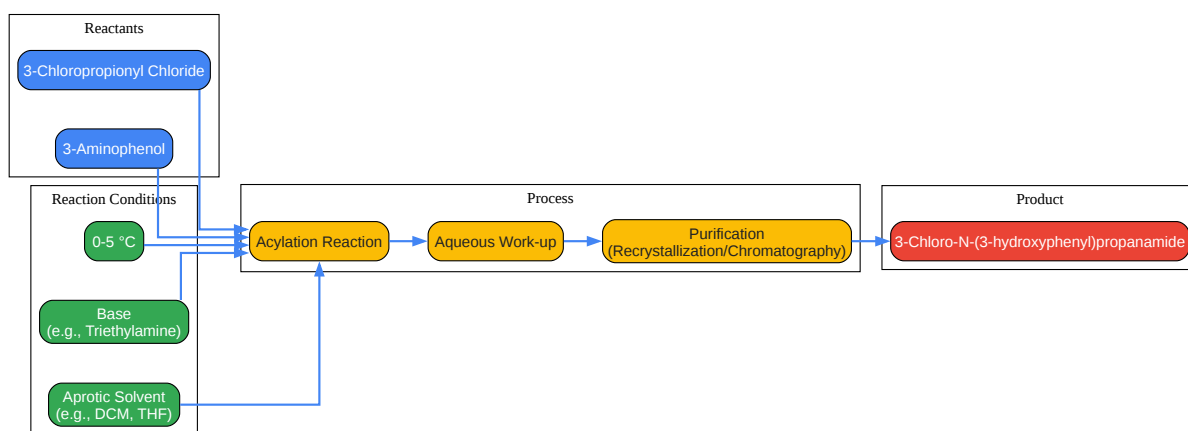
Synthesis

While specific peer-reviewed journal articles detailing the synthesis of **3-Chloro-N-(3-hydroxyphenyl)propanamide** are not readily available, its structure suggests a straightforward synthetic route based on standard amide bond formation. The most probable and industrially applicable method is the acylation of 3-aminophenol with 3-chloropropionyl chloride.

General Experimental Protocol:

- **Reaction Setup:** To a stirred solution of 3-aminophenol in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) and in the presence of a base (e.g., triethylamine, pyridine) to neutralize the generated hydrochloric acid, 3-chloropropionyl chloride is added dropwise at a controlled temperature (typically 0-5 °C).

- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) until the starting materials are consumed.
- **Work-up:** Upon completion, the reaction mixture is typically washed with water and brine to remove the base hydrochloride salt and any unreacted starting materials.
- **Purification:** The crude product is then purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to afford **3-Chloro-N-(3-hydroxyphenyl)propanamide** as a solid.

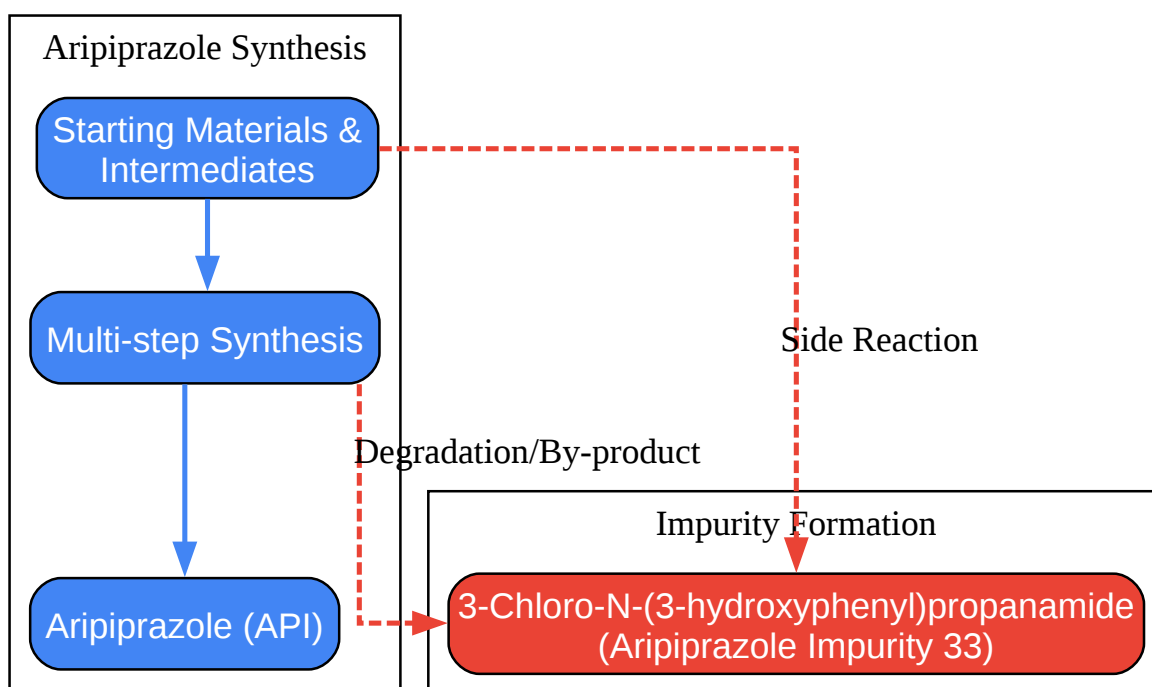


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General synthesis workflow for **3-Chloro-N-(3-hydroxyphenyl)propanamide**.

Role as an Impurity in Aripiprazole Synthesis

3-Chloro-N-(3-hydroxyphenyl)propanamide is recognized as a process-related impurity in the synthesis of Aripiprazole, a widely used atypical antipsychotic medication. While the specific step of its formation is not extensively detailed in the public domain, it is plausible that it arises from reactions involving starting materials or intermediates used in the multi-step synthesis of Aripiprazole. The presence of impurities like this is a critical aspect of pharmaceutical manufacturing, requiring careful control and monitoring to ensure the final drug product's safety and efficacy.



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Logical relationship of impurity formation in Aripiprazole synthesis.

Biological Activity and Mechanism of Action

A thorough review of the scientific literature reveals a significant lack of data on the biological activity and mechanism of action of **3-Chloro-N-(3-hydroxyphenyl)propanamide**. Studies have primarily focused on its role as a chemical intermediate. There are no published reports

detailing its pharmacological effects, receptor binding affinities, or its influence on any signaling pathways.

Pharmacokinetics and Toxicology

There is no available information in the public domain regarding the pharmacokinetics (absorption, distribution, metabolism, and excretion) or the toxicological profile of **3-Chloro-N-(3-hydroxyphenyl)propanamide**. As a known impurity in a pharmaceutical product, its levels would be strictly controlled to be below established safety thresholds.

Conclusion

3-Chloro-N-(3-hydroxyphenyl)propanamide is a well-characterized chemical intermediate with a primary role in organic synthesis. Its significance in the pharmaceutical industry is mainly associated with its status as a process-related impurity in the manufacturing of Aripiprazole. The current body of scientific literature lacks information on the biological properties, mechanism of action, pharmacokinetics, and toxicology of this compound. Further research would be necessary to elucidate any potential pharmacological or toxicological effects. For drug development professionals, the focus remains on monitoring and controlling its presence in the final active pharmaceutical ingredient.

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References

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